

Application Notes and Protocols for DY3002

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: DY3002
Cat. No.: B13435455

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DY3002 is a novel, selective, and potent inhibitor of the Epidermal Growth Factor Receptor (EGFR).[1] It has demonstrated significant efficacy in overcoming T790M-mediated resistance in non-small cell lung cancer (NSCLC), a common mechanism of acquired resistance to first and second-generation EGFR tyrosine kinase inhibitors (TKIs).[1][2] This document provides detailed protocols for the preparation of **DY3002** stock solutions for in vitro and in vivo research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **DY3002**:

Property	Value	Source
Molecular Weight	464.95 g/mol	[1]
CAS Number	2020015-37-4	[1][3]
Molecular Formula	C ₂₄ H ₂₅ ClN ₆ O ₂	[1]
Storage of Solid	2 years at -20°C	DC Chemicals COA
Storage of DMSO Stock Solution	6 months at -80°C 1 month at -20°C 2 weeks at 4°C	DC Chemicals COA

Experimental Protocols

Materials

- **DY3002** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM **DY3002** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DY3002** in DMSO. This is a common starting concentration for many cell-based assays.

1. Pre-Preparation:

- Before opening the vial, allow the **DY3002** powder to equilibrate to room temperature for at least 60 minutes. This prevents condensation from forming on the powder.
- Ensure all materials and equipment are sterile to prevent contamination of the stock solution.

2. Weighing the Compound:

- To prepare 1 mL of a 10 mM stock solution, you will need 4.65 mg of **DY3002**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 464.95 \text{ g/mol} = 0.0046495 \text{ g} = 4.65 \text{ mg}$
- Carefully weigh out the required amount of **DY3002** powder in a sterile microcentrifuge tube or vial.

3. Dissolving the Compound:

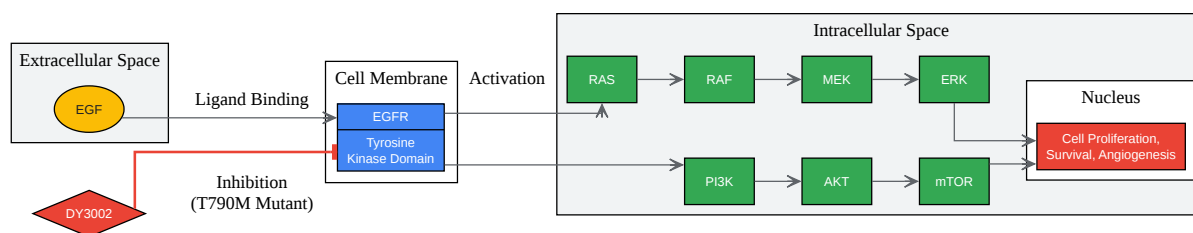
- Add the appropriate volume of anhydrous DMSO to the tube containing the **DY3002** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Cap the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.

4. Aliquoting and Storage:

- It is highly recommended to prepare and use solutions on the same day. However, if storage is necessary, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. This minimizes freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month). For very short-term storage, 4°C is acceptable for up to 2 weeks.
- Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.

Visualizations

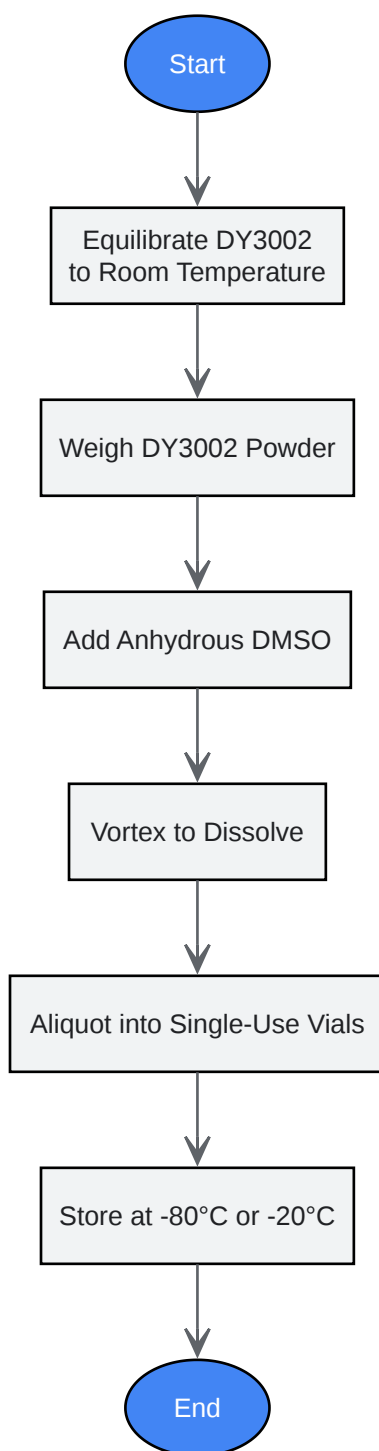
EGFR Signaling Pathway and Inhibition by **DY3002**



[Click to download full resolution via product page](#)

Caption: EGFR signaling pathway and the inhibitory action of **DY3002**.

Experimental Workflow for **DY3002** Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **DY3002** stock solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. DY3002 - TargetMol Chemicals Inc \[bioscience.co.uk\]](#)
- [2. Novel Selective and Potent EGFR Inhibitor that Overcomes T790M-Mediated Resistance in Non-Small Cell Lung Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Dy3002|2020015-37-4|COA \[dcchemicals.com\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for DY3002]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13435455/docs#application-notes-and-protocols-for-dy3002\]](https://www.benchchem.com/product/b13435455/docs#application-notes-and-protocols-for-dy3002)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)